

Babassuamide DEA chemical structure and properties

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Compound of Interest

Compound Name: BABASSUAMIDE DEA

Cat. No.: B1168881

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An In-depth Technical Guide to **Babassuamide DEA**

Introduction

Babassuamide DEA is a diethanolamide derived from the fatty acids of babassu oil, which is extracted from the nuts of the babassu palm (*Attalea speciosa*). It belongs to the class of fatty acid diethanolamides, which are nonionic surfactants widely utilized in the cosmetics and personal care industries.^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, toxicological profile, and industrial applications of **Babassuamide DEA**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Babassuamide DEA is not a single chemical entity but rather a mixture of N,N-bis(2-hydroxyethyl) amides of the fatty acids present in babassu oil.^[1] The primary fatty acids in babassu oil are lauric acid, myristic acid, and oleic acid. The general chemical structure can be represented as follows, where R-C(=O)- represents the fatty acyl group from babassu oil.

General Chemical Structure of **Babassuamide DEA**

Where R represents the alkyl chain from babassu fatty acids.

Synonyms:

- Amides, babassu oil, N,N-bis(hydroxyethyl)-[1]
- Babassu amides, N,N-bis(2-hydroxyethyl)-[3]
- DIETHANOLAMINE BABASSU FATTY ACID CONDENSATE[1]
- N,N-BIS(2-HYDROXYETHYL)BABASSU FATTY ACID AMIDE[1]

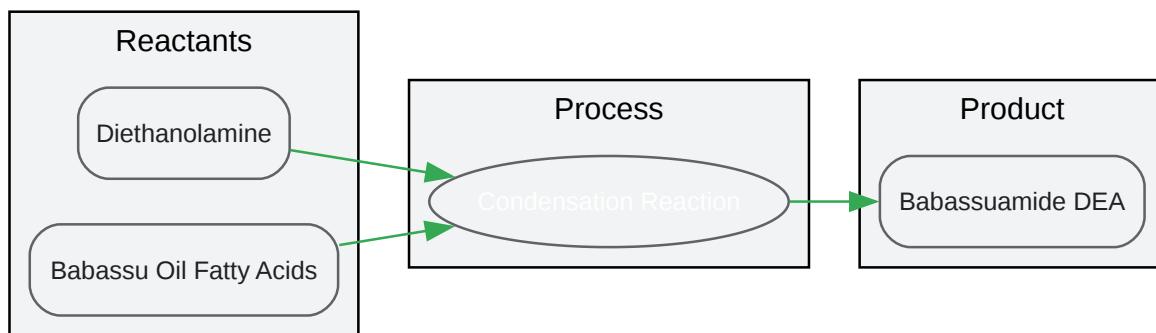
Physicochemical Properties

Specific quantitative physicochemical data for **Babassuamide DEA** is not readily available in the public domain. However, data for chemically similar fatty acid diethanolamides, such as Cocamide DEA, provide a reasonable approximation of its properties.

Property	Value (for related compounds)	Source
Appearance	Viscous, amber-colored liquid	[4][5]
Molecular Weight (g/mol)	280 - 290 (for Cocamide DEA)	[6]
Melting Point (°C)	23 - 35 (for Cocamide DEA)	[7][8]
Boiling Point (°C)	169 - 275 (for Cocamide DEA)	[8][9]
Solubility	Soluble in water	[5][7][10]
pH (1% aqueous solution)	9.0 - 10.7	[9][11][12]

**4. Manufacturing Process

The general manufacturing process for fatty acid diethanolamides like **Babassuamide DEA** involves the condensation reaction of fatty acids or their methyl esters with diethanolamine.[10][13] This reaction is typically carried out at elevated temperatures.[11] The molar ratio of the reactants is a critical parameter that influences the purity and composition of the final product.[13]



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General manufacturing process of **Babassuamide DEA**.

**5. Industrial and Commercial Applications

Babassuamide DEA is a multifunctional ingredient primarily used in the cosmetic and personal care industries. Its functions include:

- Surfactant - Foam Boosting: It enhances the volume and stability of foam in cleansing products.[2][3]
- Viscosity Controlling Agent: It is used to thicken the aqueous phase of cosmetics and personal care products.[2][3]
- Hair Conditioning Agent: It leaves hair easy to comb, soft, and shiny.[2]
- Emulsifying Agent: It helps to mix and stabilize oil and water-based ingredients in formulations.[4][5]

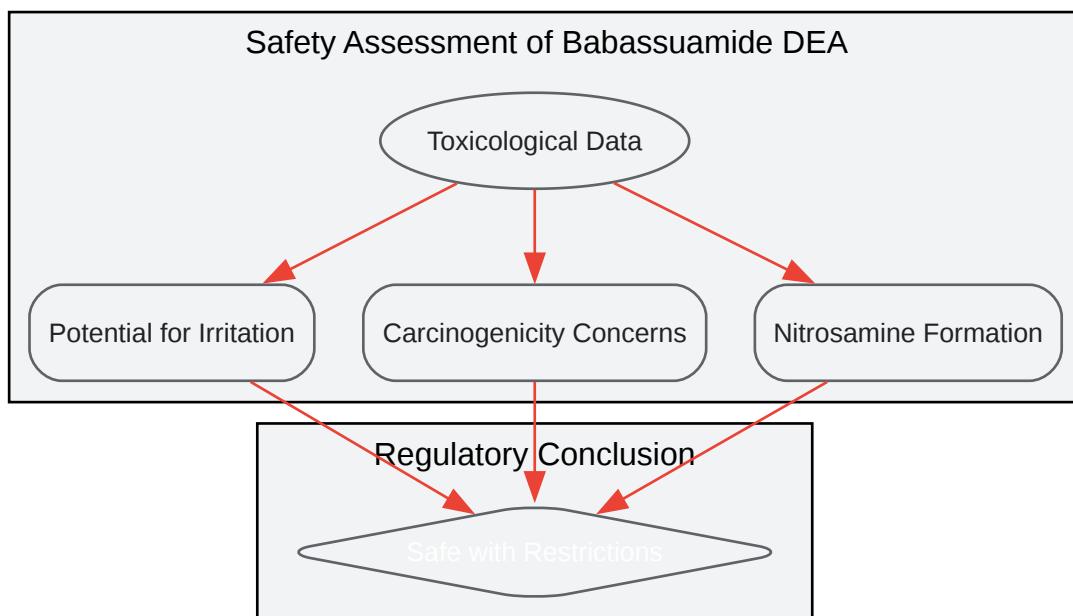
Common products containing **Babassuamide DEA** include shampoos, hair conditioners, body washes, liquid hand soaps, and facial cleansers.[1][2]

Toxicological Profile and Safety Assessment

The safety of fatty acid diethanolamides, including **Babassuamide DEA**, has been reviewed by regulatory bodies like the Cosmetic Ingredient Review (CIR) Expert Panel.[7][14]

Toxicological Endpoint	Summary of Findings	Source
Acute Oral Toxicity	Fatty acid diethanolamides are considered slightly toxic to non-toxic in acute oral studies in rats.	[10]
Dermal Toxicity	Not found to be dermal toxins in acute and subchronic animal studies.	[10]
Skin Irritation	Can cause mild to moderate skin irritation.[10][15] The CIR Expert Panel concluded that products should be formulated to be non-irritating.[16]	
Eye Irritation	Can cause mild to moderate eye irritation.[10][15]	
Carcinogenicity	Diethanolamine (DEA), which can be present as an impurity, is classified by the IARC as "possibly carcinogenic to humans" (Group 2B).[17] High doses of related chemicals have been associated with liver cancers in laboratory animals.[15]	
Nitrosamine Formation	DEA compounds can react with nitrosating agents to form N-nitrosodiethanolamine (NDELA), a potent carcinogen. [10] Therefore, Babassuamide DEA should not be used in products containing nitrosating agents.[7][16]	

The CIR Expert Panel has concluded that **Babassuamide DEA** is safe for use in rinse-off cosmetic products and safe at concentrations up to 10% in leave-on products.[5][14] They caution that these ingredients should not be used in cosmetic products where N-nitroso compounds may form.[7][16]



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Key considerations in the safety assessment of **Babassuamide DEA**.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in this guide are not fully available in the referenced safety assessments. These documents typically summarize the results rather than providing a step-by-step methodology. However, the studies conducted generally follow standardized guidelines for toxicological testing of cosmetic ingredients. A general overview of the types of experiments performed is provided below.

Acute Oral Toxicity Studies (e.g., OECD TG 401, 420, or 423)

- Objective: To determine the short-term toxicity of a substance when administered in a single oral dose.

- General Procedure: A single dose of the test substance is administered to a group of fasted animals (typically rats) by gavage. The animals are observed for a period (e.g., 14 days) for signs of toxicity and mortality. The LD50 (the dose estimated to be lethal to 50% of the test animals) is then calculated.

Dermal Irritation/Corrosion Studies (e.g., OECD TG 404)

- Objective: To assess the potential of a substance to cause irritation or corrosion to the skin.
- General Procedure: A small amount of the test substance is applied to a shaved patch of skin on an animal (typically a rabbit) and covered with a gauze patch. The patch is removed after a specified time (e.g., 4 hours), and the skin is evaluated for signs of erythema (redness) and edema (swelling) at various time points.

Eye Irritation/Corrosion Studies (e.g., OECD TG 405)

- Objective: To determine the potential of a substance to cause irritation or damage to the eyes.
- General Procedure: A small amount of the test substance is instilled into one eye of an animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals after application.

Conclusion

Babassuamide DEA is a versatile and widely used ingredient in the cosmetic industry, valued for its surfactant, foaming, and viscosity-modifying properties. While it has a good safety profile for use in rinse-off products and at limited concentrations in leave-on products, formulators must be mindful of its potential for skin and eye irritation. A critical consideration is the potential for nitrosamine formation, and therefore, it should not be used in formulations containing nitrosating agents. The presence of free diethanolamine as an impurity should also be minimized. Further research to delineate the specific physicochemical and toxicological properties of **Babassuamide DEA**, distinct from other fatty acid diethanolamides, would be beneficial for the scientific community.

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